

# Unveiling the Molecular Architecture and Biological Activity of Antitumor Agent-75

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antitumor agent-75

Cat. No.: B12407655

[Get Quote](#)

For Immediate Release

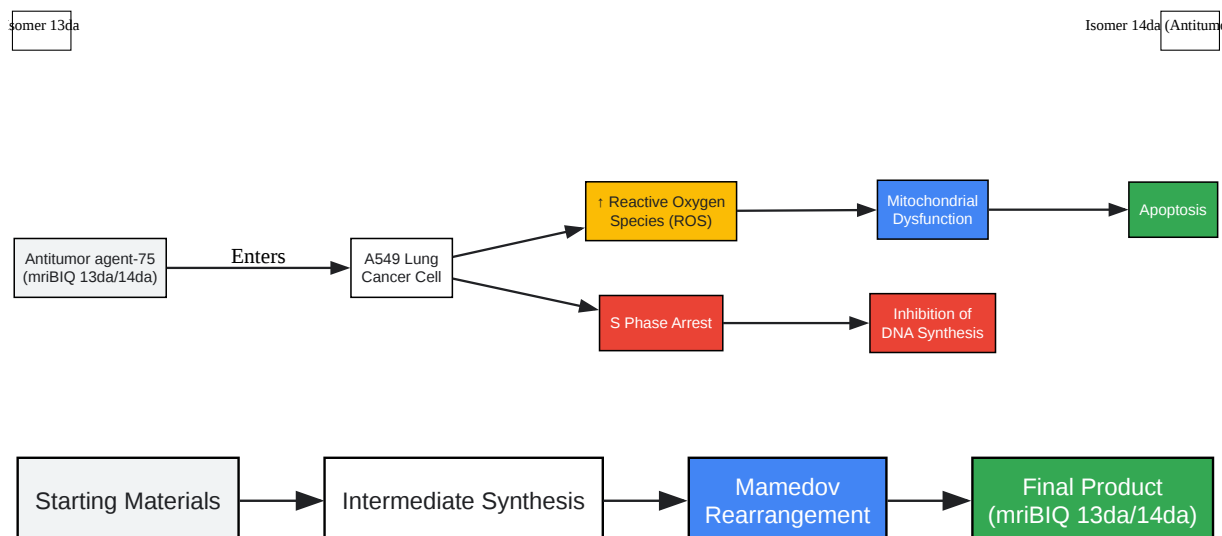
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of a novel cytotoxic compound, referred to commercially as "**Antitumor agent-75**". Our investigation has identified this agent within the peer-reviewed scientific literature as a mixture of regioisomers, 2-(1H-benzo[d]imidazol-2-yl)-3-(4-fluorophenyl)-6-(4-methylpiperazin-1-yl)quinoxaline (designated as 13da) and 2-(1H-benzo[d]imidazol-2-yl)-3-(4-fluorophenyl)-7-(4-methylpiperazin-1-yl)quinoxaline (designated as 14da). The commercially available "**Antitumor agent-75**" corresponds to the substance described in the literature as "mriBIQ 13da/14da", a mixture of these two isomers<sup>[1]</sup>.

## Chemical Structure and Properties

The chemical structure of the two regioisomers that constitute **Antitumor agent-75** is presented below. The core molecular framework consists of a quinoxaline ring system linked to a benzimidazole moiety and substituted with a 4-fluorophenyl group and a 4-methylpiperazine group at either the 6- or 7-position of the quinoxaline core.

Figure 1: Chemical Structures of **Antitumor agent-75** Isomers



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. synthesis-of-morpholine-piperidine-and-n-substituted-piperazine-coupled-2-benzimidazol-2-yl-3-arylquinoxalines-as-novel-potent-antitumor-agents - Ask this paper | Bohrium [bohrium.com]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture and Biological Activity of Antitumor Agent-75]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407655#what-is-the-chemical-structure-of-antitumor-agent-75]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)